

Iodoform-d CAS number and molecular weight.

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Compound of Interest

Compound Name: Iodoform-d

CAS No.: 2787-27-1

Cat. No.: B1603370

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Deuterated Iodoform (**Iodoform-d**): Physicochemical Profiling, Molecular Dynamics, and Experimental Applications

Executive Summary

Iodoform-d (CDI_3), also known as triiodo(^2H)methane, is the isotopically labeled derivative of iodoform where the protium atom is replaced by deuterium. With a precise CAS number of 2787-27-1 and a molecular weight of 394.74 g/mol, this compound is not merely a structural analog but a critical mechanistic probe in advanced physical chemistry and drug development[1]. By altering the reduced mass of the carbon-hydrogen bond without perturbing the molecule's electronic structure, CDI_3 serves as an essential tool for investigating kinetic isotope effects (KIE), solvent-solute interactions, and intramolecular vibrational energy redistribution (IVR)[2].

Core Physicochemical Parameters

The substitution of hydrogen with deuterium fundamentally shifts the molecule's vibrational frequencies while preserving its steric bulk. Below is a synthesized comparison of the core metrics required for analytical and synthetic applications.

Table 1: Comparative Physicochemical Data of Iodoform vs. Iodoform-d

Property	Iodoform (CHI ₃)	Iodoform-d (CDI ₃)
CAS Number	75-47-8	2787-27-1
Molecular Weight	393.73 g/mol	394.74 g/mol
Linear Formula	CHI ₃	CDI ₃
Isotopic Purity	N/A	≥ 99 atom % D
Melting Point	119–122 °C	120–123 °C
PubChem CID	8082	16213771

Data synthesized from authoritative chemical repositories including [1\[1\]](#) and [3\[3\]](#).

Mechanistic Utility: Vibrational Relaxation Dynamics

In the realm of physical chemistry, CDI₃ is heavily utilized to study how energy dissipates within a molecule after optical excitation. The C-D stretching vibration provides a unique, isolated window into these dynamics.

The Causality of Deuteration in IVR: Why use deuterated haloforms instead of standard iodoform? In unlabeled iodoform (CHI₃), vibrational relaxation is state-specific and highly dependent on the solvent. However, upon deuteration to CDI₃, the transition energies for vibrational modes involving hydrogen bending are shifted[\[2\]](#). Because deuterium is heavier, the C-D stretch frequency is lower than the C-H stretch.

Consequently, in CDI₃, there is a higher density of low-order-coupled acceptor states (such as those involving two quanta of C-D bend) that are closer in energy to the C-D stretch[\[2\]](#). This improved energy match provides a more efficient pathway for energy transfer, thereby accelerating the rate of intramolecular vibrational energy redistribution (IVR) compared to its protium counterpart[\[2\]](#). Furthermore, CDI₃ forms charge-transfer complexes with solvents like acetone and benzene, which further modulates the relaxation rate, making it an ideal system for testing solvent-interaction models[\[2\]](#).

Experimental Protocol: Time-Resolved Transient Grating Spectroscopy of CDI_3

To ensure scientific integrity and reproducibility, the following protocol outlines the methodology for measuring the vibrational lifetime of the C-D stretch in CDI_3 .

Self-Validation Principle: This protocol is inherently self-validating. By executing a parallel measurement on the pure solvent to capture the non-resonant free induction decay, researchers can mathematically deconvolute the instrument response function, isolating the solute's specific IVR decay[2].

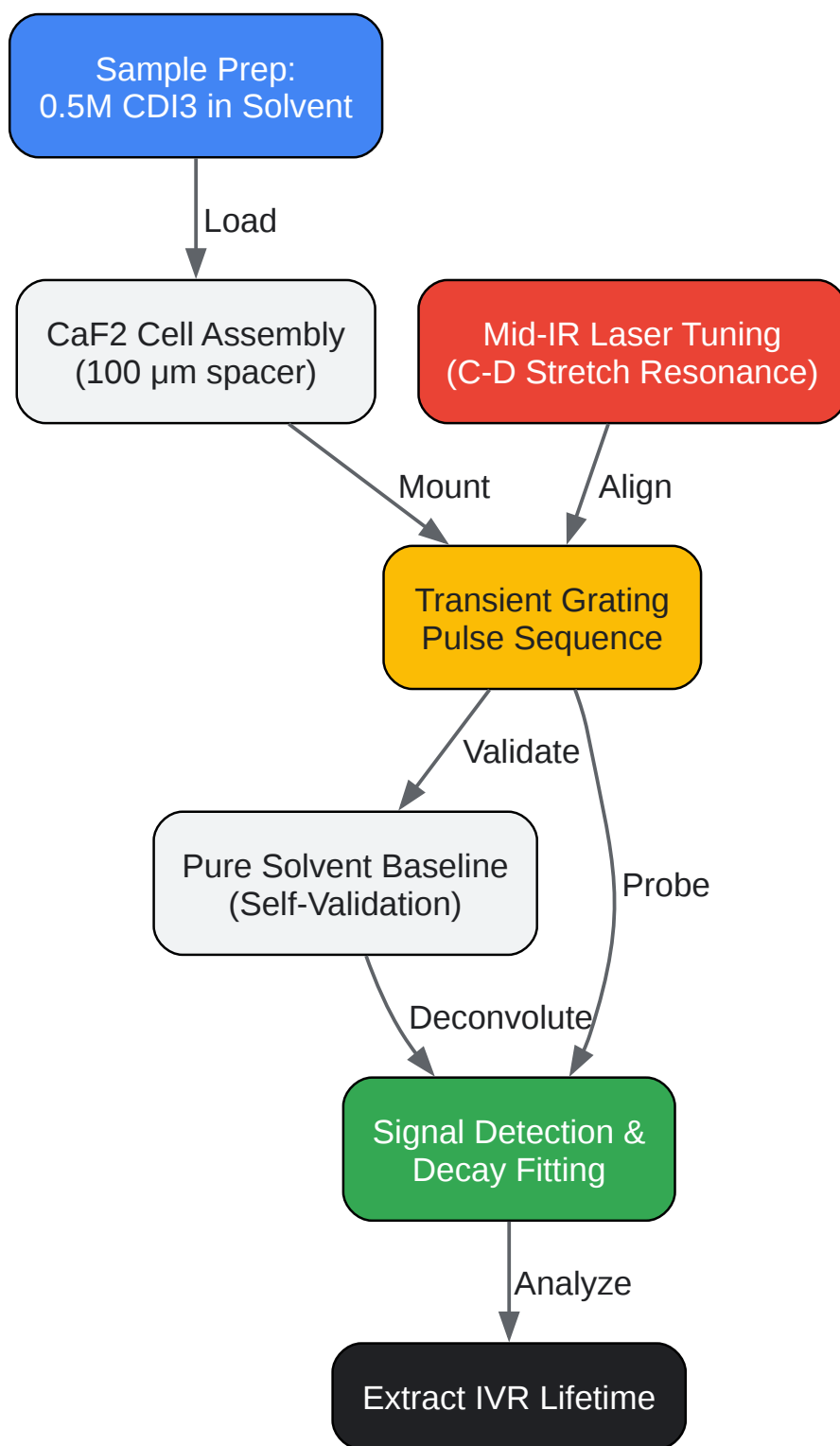
Step-by-Step Methodology:

- **Sample Preparation:** Prepare a 0.5 M solution of **Iodoform-d** (≥ 99 atom % D) in spectroscopy-grade acetone or benzene[2].
 - **Causality:** A 0.5 M concentration ensures sufficient optical density for mid-IR absorption without triggering excessive solute-solute aggregation, which would skew the relaxation kinetics.
- **Optical Cell Assembly:** Inject the solution into a sample cell consisting of two 3 mm Calcium Fluoride (CaF_2) windows separated by a 100 μm Teflon spacer[2].
 - **Causality:** CaF_2 is chosen because it is highly transparent in the mid-infrared region where the C-D stretch occurs. The strict 100 μm path length prevents total absorption of the pump and probe pulses, maintaining the experiment within the linear optical response regime.
- **Laser Tuning & Alignment:** Tune the mid-IR optical parametric amplifier (OPA) to the resonant frequency of the CDI_3 C-D stretch.
- **Pulse Sequence Execution:** Apply a three-pulse transient grating sequence. Two coincident pump pulses are crossed within the sample to create a spatial population grating. A third, delayed probe pulse is then diffracted off this grating[2].
- **Data Acquisition & Baseline Validation:** Record the diffracted signal intensity as a function of the probe delay time. Immediately run a parallel measurement on the pure solvent[2].

- Kinetic Fitting: Subtract the solvent's instantaneous response and fit the remaining decay curve to a single exponential function to extract the precise IVR lifetime (typically in the picosecond regime)[2].

Workflow Visualization

The following diagram maps the logical flow of the transient grating spectroscopy protocol, highlighting the integration of sample preparation, optical alignment, and self-validating data analysis.



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Workflow for measuring CDI3 vibrational relaxation via transient grating spectroscopy.

References

- Sigma-Aldrich. "Iodoform-d D 99atom 2787-27-1". Sigma-Aldrich Product Catalog.[1](#)
- National Institutes of Health (NIH). "Triiodo(ngcontent-ng-c834184739="" class="ng-star-inserted">2H)methane | CHI3 | CID 16213771". PubChem Database.
- AIP Publishing. "Vibrational relaxation of C–D stretching vibrations in CDCl3, CDBr3, and CDI3". The Journal of Chemical Physics. [2](#)

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Sources

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- [2. pubs.aip.org \[pubs.aip.org\]](#)
- [3. Triiodo\(2H\)methane | CHI3 | CID 16213771 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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